

Technical Dossier: Physicochemical Properties of Rubidium Tellurate

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Compound of Interest

Compound Name: *Rubidium tellurate*

Cat. No.: *B102889*

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Audience: Researchers, Scientists, and Drug Development Professionals Subject: **Rubidium Tellurate** (Rb_2TeO_4) - Molecular Formula and Molar Mass

This document provides a concise technical overview of the fundamental physicochemical properties of **rubidium tellurate**, focusing on its molecular formula and molar mass. The data presented herein is derived from established chemical databases and serves as a foundational reference for professionals engaged in materials science, chemical research, and development.

Molecular Identity and Composition

Rubidium tellurate is an inorganic salt composed of rubidium cations (Rb^+) and tellurate anions (TeO_4^{2-}). The systematic name for this compound is **dirubidium tellurate** or telluric acid, dirubidium salt.^{[1][2]} Its chemical identity is standardized by the CAS Registry Number 15885-43-5.^{[2][3][4]}

The molecular formula for the most common form of this compound is Rb_2TeO_4 .^{[1][2][4]}

Quantitative Data: Molar Mass Calculation

The molar mass of a compound is the sum of the atomic masses of its constituent atoms. It is a calculated value based on the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC). Experimental protocols are not required for its determination.

The table below outlines the elemental composition of **Rubidium Tellurate** and the calculation of its molar mass.

Constituent Element	Symbol	Quantity	Standard Atomic Weight (g/mol)	Subtotal (g/mol)
Rubidium	Rb	2	85.4678	170.9356
Tellurium	Te	1	127.60	127.60
Oxygen	O	4	15.999	63.996
Total	Rb ₂ TeO ₄	-	-	362.53

Based on this composition, the molar mass of **Rubidium Tellurate** (Rb₂TeO₄) is 362.53 g/mol .
[2][4] Chemical databases report values of 362.5 g/mol and 362.532 g/mol .[1][3][4]

Logical Workflow for Molar Mass Determination

The following diagram illustrates the logical process for determining the molar mass of **Rubidium Tellurate** from its molecular formula and the standard atomic weights of its elements.

Caption: Workflow for calculating the molar mass of **Rubidium Tellurate** (Rb₂TeO₄).

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References

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- 2. RUBIDIUM TELLURATE | 15885-43-5 [chemicalbook.com]
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